

Application Notes and Protocols for MCC950 Stock Solution Preparation in Cell Treatment

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MCC950 is a potent and specific small-molecule inhibitor of the NLRP3 (NOD-like receptor family, pyrin domain-containing 3) inflammasome.[1][2][3] It is widely utilized in research to investigate the role of the NLRP3 inflammasome in various inflammatory diseases. Proper preparation of **MCC950** stock solutions is critical for obtaining reliable and reproducible results in cell-based assays. These application notes provide a detailed protocol for the preparation, storage, and use of **MCC950** for in vitro cell treatment.

Properties of MCC950

MCC950 is supplied as a crystalline solid.[4] Its properties are summarized in the table below.



Property	Value
Synonyms	CP-456,773, CRID3
Molecular Formula	C20H24N2O5S
Molecular Weight	404.5 g/mol
Purity	≥98%
Appearance	Crystalline solid
Storage (Solid)	-20°C for ≥4 years

Solubility and Storage of MCC950 Stock Solutions

The choice of solvent is crucial for preparing a stable and effective **MCC950** stock solution. Dimethyl sulfoxide (DMSO) is the most common solvent for in vitro applications. The sodium salt of **MCC950** offers higher solubility in aqueous solutions.[5][6]

Solvent	Solubility	Storage of Stock Solution
DMSO	5 mg/mL to 83.33 mg/mL[1][2] [4][7]	Aliquot and store at -20°C for up to 1 month or -80°C for up to 2 years.[5][7] Avoid repeated freeze-thaw cycles.[5][7]
Ethanol	~0.5 mg/mL[4]	Short-term storage at -20°C is recommended.
Dimethylformamide (DMF)	~30 mg/mL[4]	Short-term storage at -20°C is recommended.
Aqueous Buffers	Sparingly soluble[4]	Not recommended for storage for more than one day.[4]
Water (Sodium Salt)	~30 mg/mL[5]	Prepare fresh. Not recommended for storage for more than one day.[6]
DMSO (Sodium Salt)	~40 mg/mL[5]	Aliquot and store at -20°C for up to 1 month.[5]



Note: The use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can significantly reduce the solubility of **MCC950**.[2][7]

Experimental Protocols Protocol for Preparation of 10 mM MCC950 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MCC950** in DMSO, a common concentration for laboratory use.

Materials:

- MCC950 powder (MW: 404.5 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or cryovials
- Calibrated pipette

Procedure:

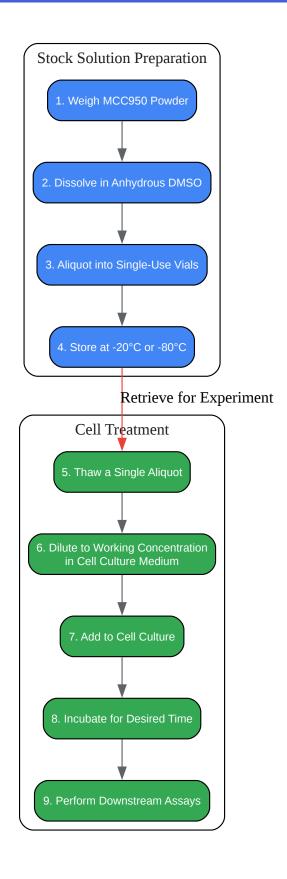
- Calculate the required mass of MCC950:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass = $(0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (404.5 \text{ g/mol}) = 0.004045 \text{ g} = 4.045 \text{ mg}$
- Weigh the MCC950 powder:
 - Carefully weigh 4.045 mg of MCC950 powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the MCC950 powder.



- Vortex or gently sonicate the solution until the MCC950 is completely dissolved. Ensure the solution is clear.
- Aliquot and Store:
 - $\circ~$ Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 $\mu L)$ in sterile cryovials.
 - Store the aliquots at -20°C or -80°C. This prevents degradation from repeated freeze-thaw cycles.[5][7]

Experimental Workflow for MCC950 Stock Preparation and Cell Treatment





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Caption: Workflow for preparing MCC950 stock and treating cells.



Recommended Working Concentrations

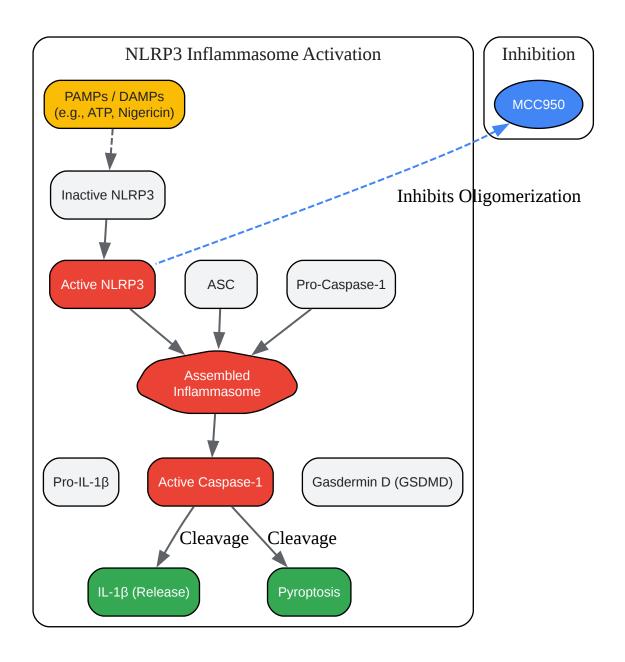
The optimal working concentration of **MCC950** varies depending on the cell type and the specific experimental conditions. It is recommended to perform a dose-response experiment to determine the ideal concentration for your system. The IC₅₀ for NLRP3 inhibition is in the low nanomolar range (7.5-8.1 nM).[2][5][7]

Cell Type	Typical Working Concentration	Notes
Mouse Bone Marrow-Derived Macrophages (BMDMs)	300 nM - 10 μM[1]	A concentration of 10 μM has been shown to significantly decrease IL-1β levels.[8]
Human Monocyte-Derived Macrophages (HMDMs)	300 nM - 10 μM[1]	Similar effective range as BMDMs.
THP-1 cells	1 μM - 10 μM	1 μM was shown to reduce caspase-1 activity and inhibit pyroptosis.[4] The CC ₅₀ is ~81.35 μΜ.[9]
HEK293 and HepG2 cells	Up to 10 μM	MCC950 is reported to be non-toxic up to 62.5 μ M in these cell lines.[9]
Spinal Neurons	10 μM - 50 μM[10]	Used to suppress NLRP3 inflammasome activity after injury induction.[10]

NLRP3 Inflammasome Signaling Pathway and MCC950 Inhibition

MCC950 specifically targets the NLRP3 protein, preventing the assembly of the inflammasome complex. This, in turn, blocks the activation of Caspase-1 and the subsequent maturation and release of pro-inflammatory cytokines IL-1 β and IL-18.





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Caption: MCC950 inhibits the NLRP3 inflammasome pathway.

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